

# 5-Acetyltaxachitriene A: An In-Depth Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Acetyltaxachitriene A

Cat. No.: B8259418

[Get Quote](#)

CAS Number: 187988-48-3

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Acetyltaxachitriene A** is a naturally occurring bicyclic taxane diterpenoid.<sup>[1]</sup> It belongs to the broader class of taxanes, a group of compounds that have garnered significant interest in the scientific community, primarily due to the potent anticancer activity of prominent members like Paclitaxel (Taxol®).<sup>[1]</sup> **5-Acetyltaxachitriene A** was first isolated from the needles of the Chinese Yew, *Taxus mairei*, a plant species recognized as a source of various taxoids.<sup>[1][2]</sup> This document provides a comprehensive summary of the available technical data on **5-Acetyltaxachitriene A**.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **5-Acetyltaxachitriene A** have been determined and are summarized in the table below. This data is essential for its identification, handling, and use in experimental settings.

Property	Value	Source
CAS Number	187988-48-3	[2]
Molecular Formula	C <sub>34</sub> H <sub>46</sub> O <sub>14</sub>	[2]
Molecular Weight	678.72 g/mol	[2]
IUPAC Name	[(1R,2S,3E,5S,7R,8E,10R,13S)-2,5,7,9,10,13-hexaacetyloxy-8,12,15,15-tetramethyl-4-bicyclo[9.3.1]pentadeca-3,8,11-trienyl]methyl acetate	[2]
Appearance	Powder	[2]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate	[2]
Storage	Store at -20°C	[2]

## Isolation and Characterization

**5-Acetyltaxachitriene A** was identified as a new natural product during the phytochemical investigation of *Taxus mairei*. Its isolation was reported in a 1999 study focused on identifying novel taxanes from this plant source.

## Experimental Protocol: Isolation from *Taxus mairei*

The isolation of **5-Acetyltaxachitriene A**, as described in the initial discovery, involved standard chromatographic techniques. While the full detailed protocol from the original publication is not readily available, a general workflow for the isolation of taxoids from *Taxus* species can be outlined.

**Figure 1.** Generalized workflow for the isolation and identification of **5-Acetyltaxachitriene A**.

The structure of **5-Acetyltaxachitriene A** was established primarily through one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy.[1]

## Biological Activity and Signaling Pathways

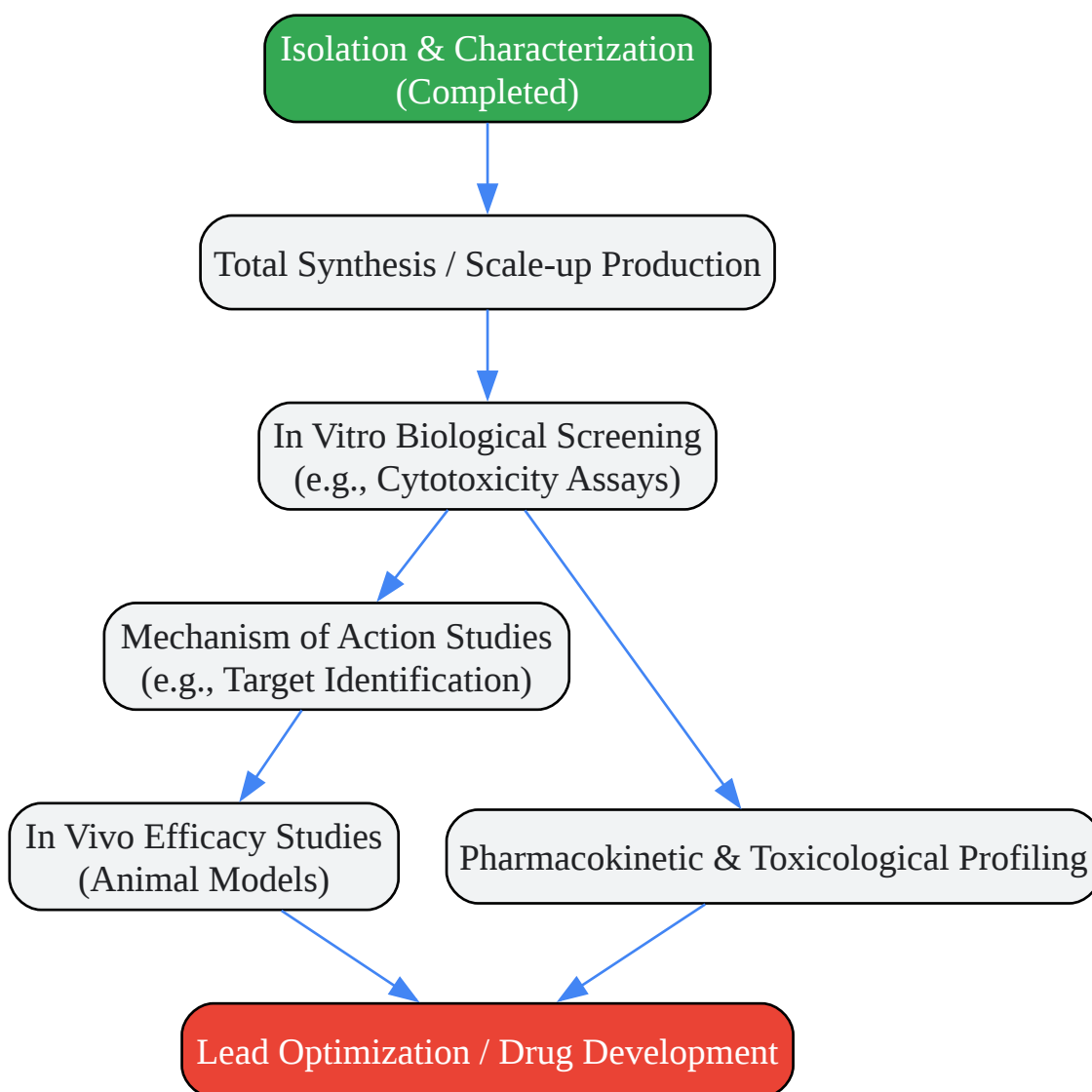
Currently, there is a significant lack of published research on the biological activity of **5-Acetyltaxachitriene A**. While its chemical relatives, the taxanes, are well-known for their cytotoxic effects and interaction with microtubules, no specific studies have been reported for this particular compound. Therefore, information regarding its efficacy, mechanism of action, or any associated signaling pathways is not available in the current scientific literature.

## Future Research Directions

The structural novelty of **5-Acetyltaxachitriene A** as a bicyclic taxane presents an opportunity for further investigation. Future research efforts could be directed towards:

- **Total Synthesis:** Developing a synthetic route to obtain larger quantities of the compound for biological screening.
- **In Vitro Cytotoxicity Assays:** Evaluating its potential anticancer activity against a panel of human cancer cell lines.
- **Mechanism of Action Studies:** Investigating its interaction with cellular targets, such as microtubules, to determine if it shares the mechanism of other taxanes.
- **Pharmacokinetic Profiling:** Assessing its absorption, distribution, metabolism, and excretion (ADME) properties to understand its potential as a drug candidate.

The logical progression of research for a novel natural product like **5-Acetyltaxachitriene A** is depicted in the following diagram.



[Click to download full resolution via product page](#)

**Figure 2.** Logical research progression for **5-Acetyltaxachitriene A**.

## Conclusion

**5-Acetyltaxachitriene A** is a structurally interesting natural product isolated from *Taxus mairei*. While its chemical and physical properties are defined, a significant gap exists in the understanding of its biological activities and potential therapeutic applications. This presents a clear opportunity for further research to unlock the potential of this unique taxane. The scientific community awaits studies that will elucidate its pharmacological profile and determine its place within the broader landscape of taxane-based drug discovery.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tandfonline.com [tandfonline.com]
- 2. natuprod.bocsci.com [natuprod.bocsci.com]
- To cite this document: BenchChem. [5-Acetyltaxachitriene A: An In-Depth Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8259418#5-acetyltaxachitriene-a-cas-number-187988-48-3]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)